In Vitro Assays for Proto-oncogene PIM1 Function: Application Notes and Protocols

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Compound of Interest

Compound Name:	*Proto-pa*
CAS No.:	*561007-63-4*
Cat. No.:	*B3029166*

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This document provides detailed application notes and protocols for in vitro assays designed to investigate the function of the proto-oncogene PIM1 kinase. PIM1 is a serine/threonine kinase that plays a crucial role in various cellular processes, including cell cycle progression, proliferation, and apoptosis.[1] Its overexpression is implicated in several human cancers, making it a significant target for drug discovery.[1]

PIM1 Signaling Pathway

PIM1 is a key downstream effector of the JAK/STAT signaling pathway, which is activated by various cytokines and growth factors.[1][2] Upon activation, transcription factors such as STAT3 and STAT5 bind to the PIM1 promoter, leading to its transcription.[1] PIM1 kinase then phosphorylates a wide range of downstream substrates, modulating their activity and contributing to tumorigenesis.[1][3] Key downstream effects of PIM1 activation include the inhibition of apoptosis through the phosphorylation of BAD and the promotion of cell cycle progression.[3][4]

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PIM1 Signaling Pathway

Key In Vitro Assays for PIM1 Function

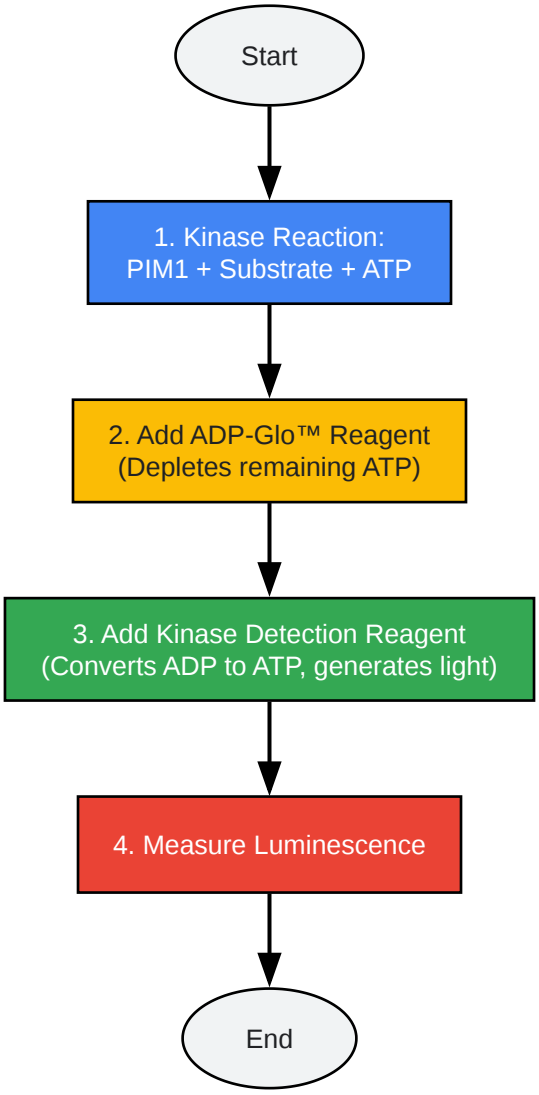
Several in vitro assays are available to measure the enzymatic activity of PIM1 kinase and to screen for potential inhibitors. These assays are crucial for understanding the function of PIM1 and for the development of targeted therapies.

ADP-Glo™ Kinase Assay

The ADP-Glo™ Kinase Assay is a luminescent assay that quantifies the amount of ADP produced during a kinase reaction.[5] The amount of ADP is directly proportional to the kinase activity.[5] This assay is well-suited for high-throughput screening of PIM1 inhibitors.[5]

Experimental Workflow:

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ADP-Glo™ Kinase Assay Workflow

Protocol: ADP-Glo™ Kinase Assay for PIM1

This protocol is adapted from commercially available kits and literature.[5][6][7]

Materials:

- Recombinant PIM1 Kinase
- PIM1 Substrate (e.g., S6K substrate)[8]

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- ATP
- PIM1 Kinase Buffer (e.g., 40mM Tris, pH 7.5; 20mM MgCl2; 0.1mg/ml BSA; 50µM DTT)[5][8]
- ADP-Glo™ Kinase Assay Kit (Promega)
- 384-well low-volume assay plates
- Plate-reading luminometer

Procedure:

- Reagent Preparation:
  - Prepare 1x Kinase Assay Buffer.
  - Prepare a solution of PIM1 kinase in 1x Kinase Assay Buffer.
  - Prepare a substrate/ATP mix in 1x Kinase Assay Buffer. The final ATP concentration is typically near the Km for PIM1.[8]
  - Prepare serial dilutions of the test inhibitor in DMSO, then dilute in 1x Kinase Assay Buffer. [7]
- Assay Plate Setup:
  - Add 1 µl of inhibitor or vehicle (e.g., 5% DMSO) to the wells of a 384-well plate.[5]
  - Add 2 µl of the PIM1 enzyme solution to the "Test Inhibitor" and "Positive Control" wells. Add 2 µl of kinase buffer without enzyme to the "Blank" wells.[8]
- Kinase Reaction:
  - Initiate the reaction by adding 2 µl of the substrate/ATP mix to all wells.[5][8]
  - Incubate the plate at room temperature for 60 minutes.[5]
- Signal Generation:

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- Add 5 µl of ADP-Glo™ Reagent to each well to stop the kinase reaction and deplete the remaining ATP.[5]
- Incubate at room temperature for 40 minutes.[5]
- Add 10 µl of Kinase Detection Reagent to each well to convert ADP to ATP and generate a luminescent signal.[5]
- Incubate at room temperature for 30 minutes.[5]

- Data Acquisition:
  - Measure the luminescence using a plate-reading luminometer.[1]

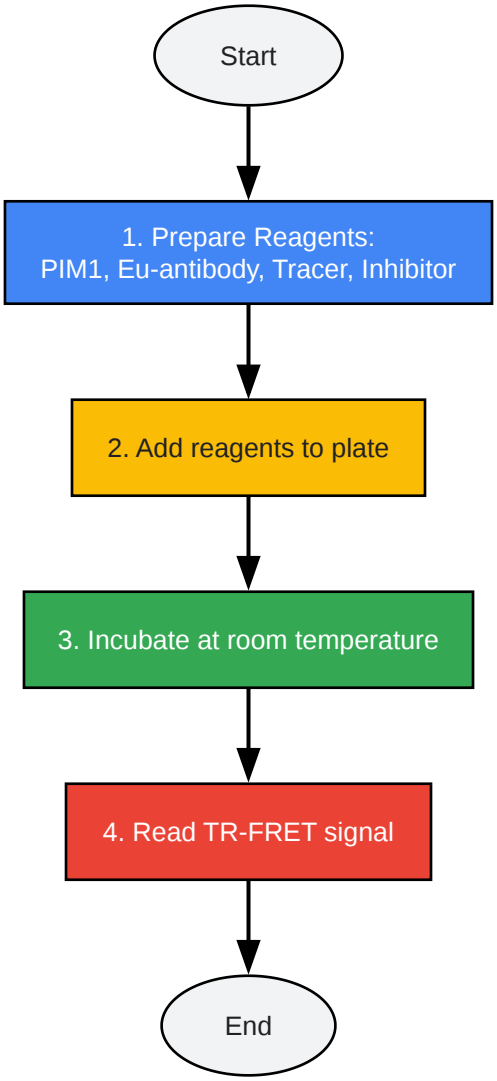
Data Analysis: The primary output of this assay is the IC50 value, which represents the concentration of an inhibitor required to reduce PIM1 kinase activity by 50%.[1]

LanthaScreen™ Eu Kinase Binding Assay

The LanthaScreen™ Eu Kinase Binding Assay is a time-resolved fluorescence resonance energy transfer (TR-FRET) assay that measures the binding of a test compound to the PIM1 kinase.[1]

Experimental Workflow:

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LanthaScreen™ Assay Workflow

Protocol: LanthaScreen™ Eu Kinase Binding Assay for PIM1

A detailed protocol can be found on the Thermo Fisher Scientific website.[1] Key steps typically involve:

Materials:

- PIM1 Kinase
- LanthaScreen™ Eu-anti-Tag Antibody

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- Alexa Fluor™ 647 Kinase Tracer
- Test compound
- Kinase Buffer
- 384-well assay plate
- TR-FRET plate reader

Procedure:

- Reagent Preparation: Prepare working solutions of the PIM1 kinase, Eu-labeled antibody, and Alexa Fluor® 647 tracer in kinase buffer. Prepare a serial dilution of the test compound. [1]
- Assay Plate Preparation: Add the test compound to the wells of a 384-well plate.[1]
- Reagent Addition: Add the mixture of PIM1 kinase and Eu-labeled antibody to the wells. Then, add the Alexa Fluor® 647 tracer.[1]
- Incubation: Incubate the plate at room temperature for a specified time.
- Data Acquisition: Read the plate on a fluorescence plate reader capable of measuring the TR-FRET signal.[1]

Data Analysis: The data is used to determine the IC50 value, which reflects the concentration of the inhibitor required to displace 50% of the tracer from the kinase.

Quantitative Data Summary

The following table summarizes reported inhibitory activities of selected PIM1 inhibitors determined by in vitro kinase assays.

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Inhibitor	Assay Type	IC50 / Ki	Reference
PIM1-IN-2	Not Specified	Ki: 91 nM	[1]
Staurosporine	ADP-Glo™	IC50: ~100 nM	[5]
AZD1208	Cellular Phosphorylation Assay	IC50: ~10 nM	[9]

Cellular Assays for PIM1 Function

In addition to biochemical assays, cellular assays are essential to confirm the on-target effects of PIM1 inhibitors in a more physiologically relevant context.

Western Blot Analysis of Downstream Target Phosphorylation: This assay assesses the effect of a PIM1 inhibitor on the phosphorylation status of its downstream targets, such as BAD.[3][4] A decrease in the phosphorylation of BAD at Ser112 upon treatment with a PIM1 inhibitor would indicate target engagement in cells.[3][4]

Cell Proliferation and Viability Assays: These assays, such as MTT or CellTiter-Glo®, are used to evaluate the impact of PIM1 inhibition on cancer cell growth and survival. A dose-dependent decrease in cell viability is expected with an effective PIM1 inhibitor.[4]

By employing a combination of these in vitro biochemical and cellular assays, researchers can effectively characterize the function of PIM1 kinase and identify and validate potent and selective inhibitors for therapeutic development.

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